

# Quantitative Analysis of 5-Methoxy-2-nitrophenol: A Guide to Analytical Techniques

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## Compound of Interest

Compound Name: 5-Methoxy-2-nitrophenol

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This document provides detailed application notes and protocols for the quantitative analysis of **5-Methoxy-2-nitrophenol**, a key intermediate in various synthetic processes. The following sections outline validated analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), UV-Vis Spectrophotometry, and Differential Pulse Voltammetry (DPV). Each section includes a summary of quantitative data, detailed experimental protocols, and workflow diagrams to facilitate implementation in a laboratory setting.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the separation and quantification of non-volatile and thermally labile compounds like **5-Methoxy-2-nitrophenol**. When coupled with a Diode Array Detector (DAD) or a UV-Vis detector, it provides excellent sensitivity and selectivity.

## Quantitative Data Summary

The following table summarizes the expected performance characteristics for the HPLC analysis of **5-Methoxy-2-nitrophenol**, adapted from methods for structurally similar compounds.

Parameter	Expected Value
Limit of Detection (LOD)	0.01 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.03 - 0.3 µg/mL
Linearity Range	0.05 - 50 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

## Experimental Protocol

### a. Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Data acquisition and processing software.

### b. Reagents and Standards:

- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Ultrapure water (18.2 MΩ·cm).
- Formic acid (or a suitable buffer component).
- **5-Methoxy-2-nitrophenol** reference standard (≥98% purity).

### c. Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid). A typical gradient could start with 30% acetonitrile and increase to 80% over 10 minutes.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Based on the UV-Vis spectrum of **5-Methoxy-2-nitrophenol**, a wavelength in the range of 300-400 nm is recommended.
- Injection Volume: 10 µL.

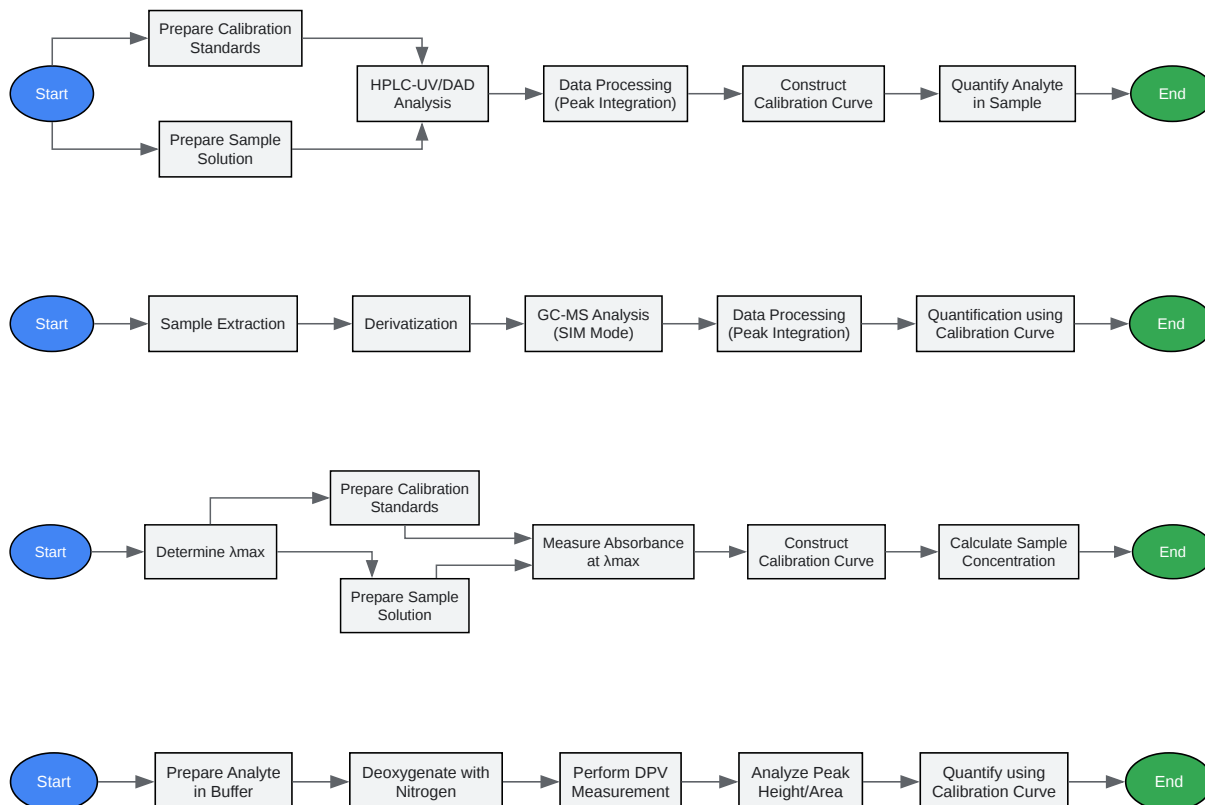
d. Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve the **5-Methoxy-2-nitrophenol** reference standard in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the samples.
- Sample Solution: Dissolve the sample containing the analyte in the mobile phase or a compatible solvent. Filter the solution through a 0.45 µm syringe filter before injection.

e. Data Analysis:

- Construct a calibration curve by plotting the peak area of the analyte against the corresponding concentration of the calibration standards.
- Perform a linear regression analysis on the calibration curve to determine the equation of the line and the correlation coefficient ( $r^2$ ).
- Quantify the amount of **5-Methoxy-2-nitrophenol** in the sample by interpolating its peak area on the calibration curve.

## HPLC Analysis Workflow



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